Technical Guide: Molecular Weight and Formula C12H18ClN

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-(4-Chlorophenyl)-4-methylpentan-1-amine*
CAS No.:	*161531-24-4*
Cat. No.:	*B2690782*

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The Isomeric Landscape of Chlorinated Amphetamine Derivatives

Executive Summary

The molecular formula C12H18ClN (Molecular Weight: 211.73 g/mol) represents a critical chemical space in the study of sympathomimetic amines. Unlike unique identifiers (CAS numbers), this formula encompasses a series of regioisomers and homologs derived from the amphetamine and phentermine scaffolds.

The primary research interest in C12H18ClN lies in its correspondence to N-alkylated chlorinated amphetamines and chlorphentermine derivatives. These compounds act as potent releasers of monoamines (serotonin, dopamine, norepinephrine) and are frequently encountered in two distinct contexts:

- Pharmaceutical Research: As anorectic agents and metabolic probes for 5-HT receptors.

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- Forensic Analysis: As "Designer Drugs" or New Psychoactive Substances (NPS) specifically engineered to evade structural bans on parent compounds like 4-chloroamphetamine (4-CA).

This guide provides the physicochemical data, analytical differentiation protocols, and pharmacological profiles necessary to distinguish the three primary isomers defined by this formula.

Chemical Identity & Physicochemical Properties

The formula C12H18ClN generates three primary isomers of research interest. All share a chlorinated phenyl ring and a nitrogen-containing aliphatic chain, but their pharmacological and analytical profiles differ significantly.

The Primary Isomers

Isomer Class	Compound Name	Structure Description	Pharmacological Class
Isomer A	N-Ethylchlorphentermine	N-ethyl derivative of Chlorphentermine	Anorectic / 5-HT Releaser
Isomer B	4-Chloro-N-propylamphetamine	N-propyl derivative of 4-CA	Serotonergic Neurotoxin Probe
Isomer C	4-Chloro-N-isopropylamphetamine	N-isopropyl derivative of 4-CA	NPS / Stimulant

Quantitative Data Profile (Calculated)

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Property	Value	Notes
Molecular Formula	C12H18ClN	
Exact Mass	211.1128 Da	Monoisotopic (35Cl)
Molecular Weight	211.73 g/mol	Average weight
Isotope Pattern	M (100%) / M+2 (32%)	Characteristic 3:1 Chlorine signature
LogP (Predicted)	3.8 - 4.2	Highly lipophilic; crosses BBB effectively
pKa (Base)	~9.8 - 10.1	Predominantly ionized at physiological pH
Boiling Point	~285°C	Requires derivatization for stable GC analysis

Analytical Methodologies: The Isobaric Challenge

The primary challenge with C12H18ClN is that all three major isomers produce a nearly identical Base Peak at m/z 86 in Electron Impact (EI) Mass Spectrometry. This occurs due to the dominant alpha-cleavage mechanism common to N-substituted phenethylamines.

Mass Spectrometry Fragmentation Analysis

In standard GC-MS (70 eV), the bond between the alpha-carbon and the benzyl carbon cleaves, retaining the charge on the nitrogen-containing fragment.

- Isomer A (N-Ethylchlorphentermine):
  - Cleavage: Breaks Benzyl-C(Me)2 bond.
  - Fragment: [C(CH3)2=NH-CH2CH3]+
  - m/z: 86
- Isomer B (4-Chloro-N-propylamphetamine):

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- Cleavage: Breaks Benzyl-CH(Me) bond.
- Fragment: [CH(CH3)=NH-CH2CH2CH3]+
- m/z: 86

Critical Checkpoint: Relying solely on the base peak (m/z 86) will lead to false positives. The following protocol outlines the differentiation strategy.

Analytical Workflow Diagram

The following decision tree illustrates the required workflow to definitively identify the specific C12H18ClN isomer.

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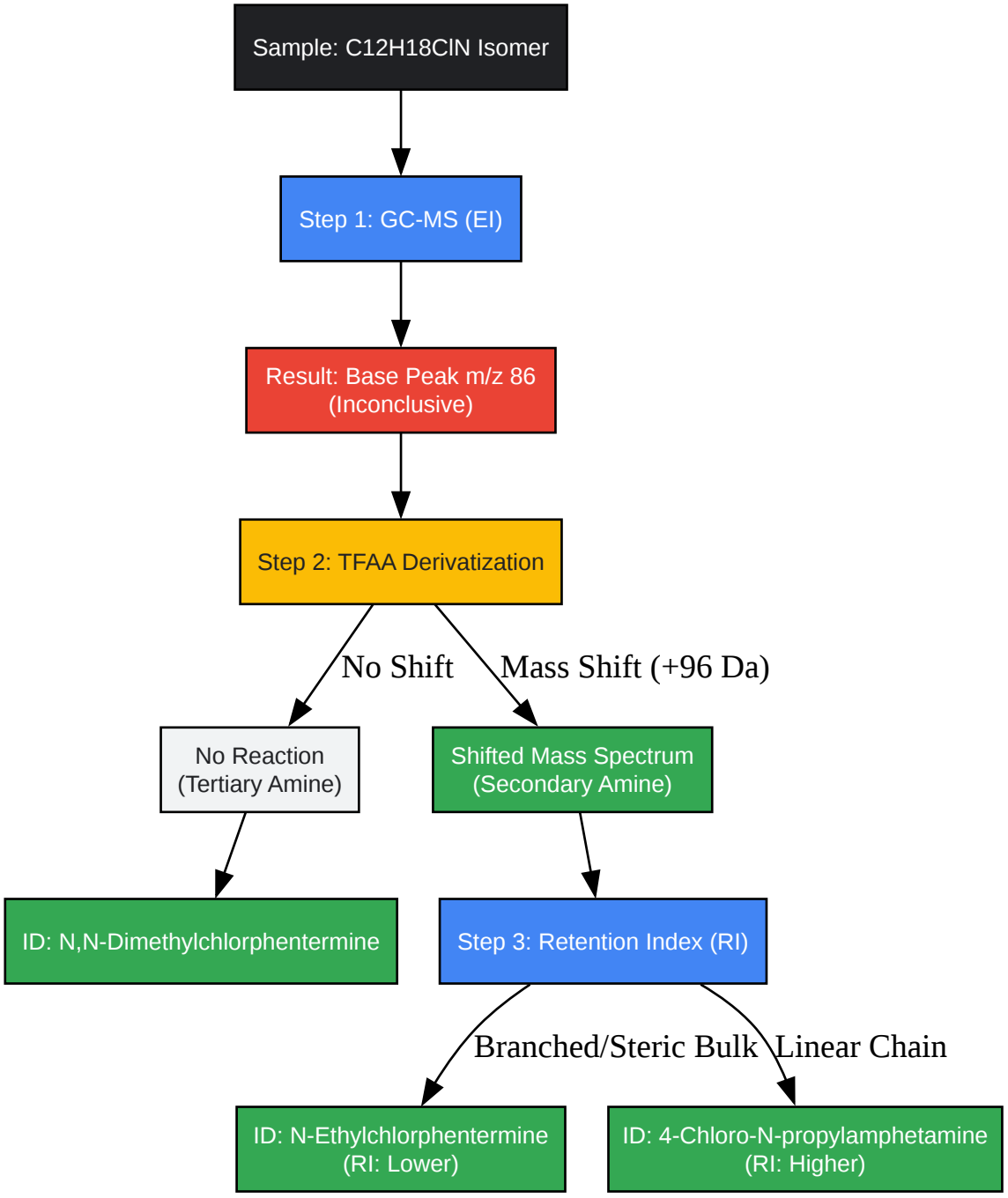

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Caption: Analytical decision tree for differentiating isobaric C12H18ClN isomers using derivatization and retention indexing.

Protocol: TFAA Derivatization

To distinguish the isomers, Trifluoroacetic Anhydride (TFAA) derivatization is the gold standard.

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- Preparation: Dissolve 1 mg of sample in 100 µL ethyl acetate.
- Reaction: Add 50 µL TFAA. Incubate at 60°C for 20 minutes.
- Evaporation: Evaporate to dryness under nitrogen stream; reconstitute in 100 µL ethyl acetate.
- Analysis:
  - Secondary Amines (Isomers A & B): Will form N-TFA derivatives (Mass shift: +96 Da).
  - Tertiary Amines (e.g., N,N-Dimethyl-chlorphentermine): Will not react. This effectively filters out tertiary amine isomers.

Pharmacological & Metabolic Profiling

The C12H18ClN isomers are potent modulators of monoamine transporters. Their activity is driven by the chlorine atom at the para-position, which enhances lipophilicity and resistance to metabolic degradation by Monoamine Oxidase (MAO).

Mechanism of Action

These compounds function primarily as Substrate-Type Releasers. They enter the presynaptic neuron via the reuptake transporters (SERT, DAT, NET) and displace neurotransmitters from storage vesicles (VMAT2).

- Serotonergic Bias: The para-chloro substituent shifts selectivity heavily toward the Serotonin Transporter (SERT).
- Neurotoxicity Risk: Like 4-chloroamphetamine (4-CA), the N-propyl and N-isopropyl variants (Isomers B & C) are potential serotonergic neurotoxins, causing long-term depletion of 5-HT.

Metabolic Pathways

Metabolism of C12H18ClN compounds occurs primarily in the liver via Cytochrome P450 enzymes.

- N-Dealkylation: The primary route.

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- N-Ethylchlorphentermine

  Chlorphentermine (Active Metabolite).

- 4-Chloro-N-propylamphetamine

  4-Chloroamphetamine (Neurotoxic Metabolite).

- Ring Hydroxylation: Generally blocked at the para-position by Chlorine. Hydroxylation may occur at the meta-position, but this is a minor pathway, leading to prolonged half-lives (40+ hours).

Synthesis & Quality Control

For research purposes requiring reference standards, the synthesis of C12H18ClN isomers typically follows a reductive amination pathway.

Safety Warning:The following protocol involves the creation of controlled substance analogs. All work must be performed under appropriate DEA/local regulatory licenses.

General Synthesis Protocol (Reductive Amination)

Target: 4-Chloro-N-propylamphetamine (Isomer B)

- Precursors: 1-(4-chlorophenyl)propan-2-one (P2P derivative) + Propylamine.
- Imine Formation:
  - Mix ketone (1 eq) and propylamine (1.2 eq) in Methanol.
  - Stir for 2 hours to form the intermediate imine (Schiff base).
- Reduction:
  - Cool to 0°C.
  - Add Sodium Borohydride (

    , 2 eq) portion-wise.

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- Mechanism:[1][2][3] The borohydride reduces the C=N bond to a C-N single bond.

- Workup:
  - Quench with dilute HCl.
  - Basify with NaOH to pH 12.
  - Extract with Dichloromethane (DCM).
  - Precipitate as Hydrochloride salt using HCl/Ether gas.

Quality Control Parameters

Test	Acceptance Criteria
1H-NMR (CDCl3)	Doublet at ~1.1 ppm (alpha-methyl); Multiplet at ~2.8 ppm (benzyl); Triplet at ~0.9 ppm (propyl methyl).
HPLC Purity	>98.5% (Area normalization).
Residual Solvents	<500 ppm (Methanol/DCM).

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- To cite this document: BenchChem. [Technical Guide: Molecular Weight and Formula C12H18ClN]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2690782/docs#technical-guide-molecular-weight-and-formula-c12h18cln]

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